

2-Chloro-5-(2-methylphenoxy)pyrimidine MSDS safety data sheet

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Compound of Interest

Compound Name: 2-Chloro-5-(2-methylphenoxy)pyrimidine

Cat. No.: B13317015

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Technical Guide: 2-Chloro-5-(2-methylphenoxy)pyrimidine

Safety, Handling, and Synthesis Profile

Executive Summary

2-Chloro-5-(2-methylphenoxy)pyrimidine is an electrophilic heterocyclic building block. It is characterized by a pyrimidine ring substituted with a chlorine atom at the C2 position and a 2-methylphenoxy (o-tolyloxy) group at the C5 position. Its primary utility lies in Nucleophilic Aromatic Substitution (S_NAr) reactions, where the C2-chlorine serves as a leaving group to couple with amines or other nucleophiles, forming complex bioactive molecules (e.g., Pyribenzoxim analogs or ZJ0273 herbicide derivatives).

Critical Safety Insight: The C2-chlorine atom renders the pyrimidine ring highly reactive toward nucleophiles (including biological proteins), classifying it as a potential skin sensitizer and irritant.

Chemical Identity & Physicochemical Profile[1][2][3]

[4][5]

Property	Specification
Chemical Name	2-Chloro-5-(2-methylphenoxy)pyrimidine
CAS Number	1894377-72-0
Molecular Formula	C ₁₁ H ₉ ClN ₂ O
Molecular Weight	220.66 g/mol
SMILES	<chem>Cc1ccccc1Oc2cnc(Cl)nc2</chem>
Physical State	Solid (White to off-white powder)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Insoluble in water.[1][2]
Melting Point (Predicted)	92°C – 98°C (Based on methoxy analogs)

Hazard Identification & Risk Assessment (GHS)

Derived from Structure-Activity Relationship (SAR) of chloropyrimidine analogs (e.g., CAS 22536-65-8).

GHS Classification

- Signal Word:WARNING
- Acute Toxicity, Oral: Category 4 (H302)
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Hazard Statements

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors.
- P280: Wear protective gloves/protective clothing/eye protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Strategic Handling & Storage Protocols

Storage Integrity

The reactivity of the C-Cl bond means this compound is susceptible to slow hydrolysis if exposed to atmospheric moisture.

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen).
- Container: Tightly sealed amber glass vial to prevent photodegradation.

Operational Handling

- Weighing: Must be performed inside a chemical fume hood or a glovebox if handling >1g.
- Solvent Choice: Avoid protic solvents (methanol/ethanol) for long-term storage of solutions, as solvolysis of the chloride may occur. Preferred solvents: Dichloromethane (DCM), DMSO, or Anhydrous DMF.

Emergency Response & First Aid

Self-Validating Response System

This protocol prioritizes neutralization of the electrophilic hazard and dilution.

Exposure Route	Immediate Action	Mechanism of Action
Eye Contact	Rinse for 15 min with saline/water. Lift eyelids.	Dilution of corrosive hydrolysis products (HCl).
Skin Contact	Wash with soap and water. Do NOT use alcohol.	Alcohol may increase skin absorption of the lipophilic phenoxy moiety.
Inhalation	Move to fresh air.[4] If wheezing, administer oxygen.	Clears respiratory tract of irritant dust.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Prevents re-exposure of esophagus to corrosive material.

Synthesis & Application Context

Synthesis Mechanism (SNAr)

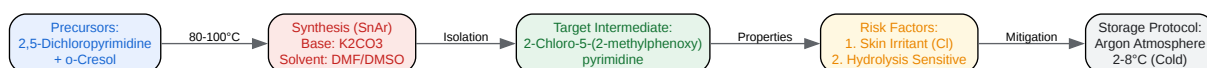
The compound is typically synthesized via a nucleophilic aromatic substitution where a phenolate attacks a dichloropyrimidine.

Reaction: 2,5-Dichloropyrimidine + o-Cresol (2-Methylphenol)

Product

Why this matters: The product retains one chlorine atom at the C2 position. This remaining chlorine is activated by the ring nitrogens, making it a "hot spot" for further derivatization (e.g., reacting with amines to form herbicides).

Visualization: Synthesis & Handling Workflow



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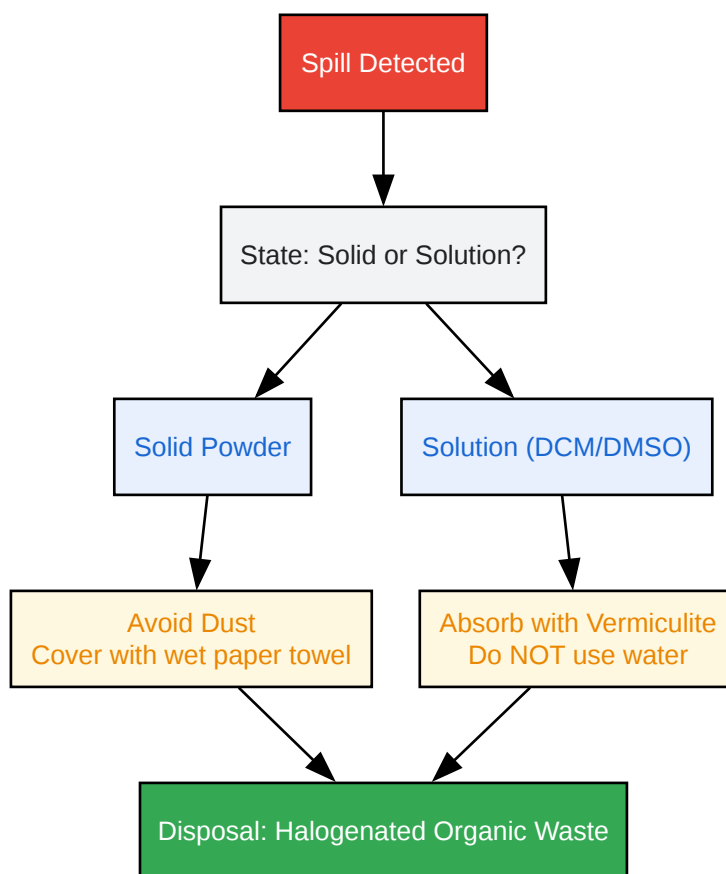
Figure 1: Synthesis pathway and critical storage mitigation strategies for maintaining compound integrity.

Spill & Disposal Workflow

Spill Management

- Evacuate: Clear the immediate area of personnel.
- PPE: Don Nitrile gloves (double layer recommended), lab coat, and N95/P100 respirator.
- Containment: Cover spill with dry lime or soda ash to neutralize potential acidity from hydrolysis.
- Cleanup: Sweep up carefully (avoid dust generation) and place in a hazardous waste container labeled "Toxic Organic Solid."

Visualization: Safety Decision Tree



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Figure 2: Decision matrix for safe spill response based on physical state.

References

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